

physical properties of 4-Chloro-o-toluidine

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Compound of Interest

Compound Name: 4-Chloro-2-methylaniline

Cat. No.: B164923

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An In-depth Technical Guide to the Physical Properties of 4-Chloro-o-toluidine

This guide provides a comprehensive overview of the core physical properties of 4-Chloro-o-toluidine (4-COT), an organic compound with the chemical formula $\text{CH}_3\text{C}_6\text{H}_3\text{Cl}(\text{NH}_2)$.^[1] Intended for researchers, scientists, and professionals in drug development, this document details quantitative physical data, experimental protocols for their determination, and a logical workflow for physical characterization. 4-Chloro-o-toluidine is a colorless to grayish-white crystalline solid with a faint, fishy odor.^{[1][2][3]} It has been utilized as an intermediate in the production of the pesticide chlordimeform and certain azo dyes.^{[1][4]}

Core Physical and Chemical Properties

The fundamental physical characteristics of 4-Chloro-o-toluidine are summarized in the table below. These properties are crucial for its handling, application, and in the development of analytical methods.

Property	Value
IUPAC Name	4-Chloro-2-methylaniline[1][2]
Synonyms	p-Chloro-o-toluidine, 2-Amino-5-chlorotoluene, 2-Methyl-4-chloroaniline[1][2]
CAS Number	95-69-2[1][2]
Chemical Formula	C ₇ H ₈ ClN[1][2]
Molar Mass	141.60 g/mol [1][2]
Appearance	Crystalline solid, gray to white solid[2][3][4]
Melting Point	29–30.3 °C[1][4]
Boiling Point	240–244 °C at 760 mmHg[1][2][4]
Density	1.14 - 1.19 g/cm ³ at 25 °C[1][5]
Solubility	Soluble in ethanol; slightly soluble in carbon tetrachloride; practically insoluble in water.[4][5]
Vapor Density	4.9 (Air = 1)[2]
Flash Point	160 °C (320 °F)[3][6]
Refractive Index	1.583 - 1.5848 at 20 °C[2][5]

**Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental for chemical characterization. The following sections detail standard laboratory protocols for measuring the key physical constants of a solid organic compound like 4-Chloro-o-toluidine.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a substance's purity.[7][8] Pure compounds exhibit a sharp melting point, while impurities typically cause a depression and broadening of the melting range.[7][8]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry 4-Chloro-o-toluidine is loaded into a capillary tube, which is sealed at one end.^[9] The tube is tapped gently to pack the solid to a height of 2-3 mm.^[9]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (such as a Mel-Temp or Thiele tube).^[7]^[8] The apparatus is designed to heat the sample slowly and uniformly.^[8]
- **Measurement:**
 - An initial rapid heating can be performed to determine an approximate melting range.^[7]
 - For an accurate measurement, a fresh sample is heated at a medium rate to about 15-20 °C below the expected melting point.^[9]^[10]
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.^[8]^[9]
 - The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is the end of the range.^[10]

Boiling Point Determination (Micro Scale Method)

For determining the boiling point of a substance available in small quantities, the micro boiling point or Thiele tube method is highly effective.^[11]^[12] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[13]

Methodology:

- **Sample Preparation:** A small amount of the substance (less than 0.5 mL) is placed in a small test tube (e.g., a fusion tube).^[11]^[13]
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.^[13] This assembly is attached to a thermometer.^[11]
- **Measurement:**
 - The assembly is heated in a Thiele tube or an oil bath.^[11]^[13]

- As the temperature rises, the air trapped in the capillary tube expands and escapes as bubbles.
- Heating continues until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.^{[11][14]} This indicates that the vapor pressure of the liquid has overcome the external pressure.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.^{[11][13]}

Density Determination (Displacement Method)

The density of an irregularly shaped solid can be determined using the principle of fluid displacement, often referred to as Archimedes' principle.^{[15][16][17]}

Methodology:

- Mass Measurement: The mass of a sample of 4-Chloro-o-toluidine is accurately measured using an analytical balance.^[15]
- Volume Measurement:
 - A graduated cylinder is partially filled with a liquid in which the solid is insoluble (e.g., water, given its low solubility). The initial volume is recorded.^[15]
 - The weighed solid sample is carefully submerged in the liquid in the graduated cylinder.
 - The final volume is recorded. The difference between the final and initial volumes represents the volume of the solid sample.^[15]
- Calculation: The density (ρ) is calculated by dividing the mass (m) of the sample by its determined volume (V).^[15]

Solubility Determination (Qualitative)

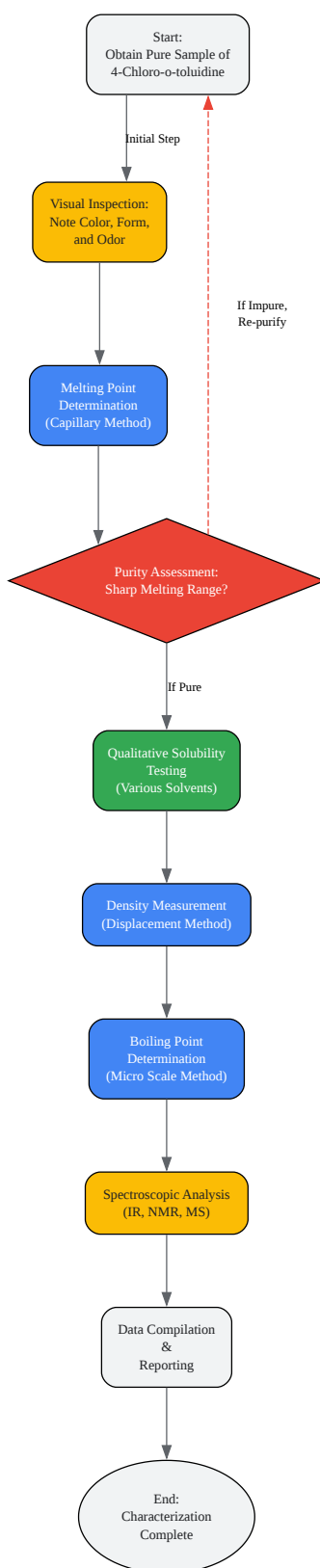
Solubility tests are performed to understand the behavior of a compound in various solvents, which is guided by the principle of "like dissolves like".^[18]

Methodology:

- Preparation: A small, measured amount of 4-Chloro-o-toluidine (e.g., 10-20 mg) is placed into a series of test tubes.
- Testing: A small volume (e.g., 1 mL) of a specific solvent (e.g., water, ethanol, carbon tetrachloride, hexane) is added to each test tube.^[19]
- Observation: The mixture is agitated or vortexed to facilitate dissolution. The sample is observed to determine if it is soluble (forms a clear solution), partially soluble (some solid remains), or insoluble (no apparent dissolution).^[19] The observations are recorded for each solvent.

Workflow for Physical Characterization

The logical progression of experiments to determine the physical properties of a solid organic compound like 4-Chloro-o-toluidine is crucial for a systematic and efficient characterization.



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Caption: Experimental workflow for the physical characterization of 4-Chloro-o-toluidine.

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